

physical properties of 2-Bromo-3-hydroxypyridine

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Compound of Interest

Compound Name: 2-Bromo-3-pyridinol

Cat. No.: B045599

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An In-depth Technical Guide on the Physical Properties of 2-Bromo-3-hydroxypyridine

This technical guide provides a comprehensive overview of the core physical properties of 2-Bromo-3-hydroxypyridine, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental protocols, and includes visualizations to illustrate key concepts and workflows.

Core Physical and Chemical Properties

2-Bromo-3-hydroxypyridine is a heterocyclic organic compound with the molecular formula C_5H_4BrNO .^{[1][2][3][4]} It serves as a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.^[5] The presence of a bromine atom, a hydroxyl group, and a pyridine ring endows it with unique reactivity and physical characteristics.

Quantitative Data Summary

The physical properties of 2-Bromo-3-hydroxypyridine are summarized in the table below for easy reference and comparison. These values are compiled from various sources and may include both experimental and estimated data.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ BrNO	
Molecular Weight	174.00 g/mol	
Appearance	White to light brown/gray crystalline powder	
Melting Point	180 - 188 °C	
Boiling Point	Decomposes before boiling; 321.7 ± 22.0 °C (Predicted)	
Density	~1.56 - 1.78 g/cm ³ (Estimated)	
Water Solubility	Slightly soluble to insoluble	
Organic Solvent Solubility	Soluble in ethanol, methanol, and dichloromethane	
pKa	~5.9 (Estimated, phenolic - OH); 4.32 ± 0.10 (Predicted)	

Experimental Protocols

Detailed methodologies for determining the key physical properties cited above are crucial for reproducibility and data verification. The following sections outline standard experimental protocols.

Melting Point Determination (Capillary Method)

The melting point of a solid is a key indicator of its purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.

Methodology:

- **Sample Preparation:** The 2-Bromo-3-hydroxypyridine sample must be thoroughly dried and finely powdered.

- **Capillary Tube Loading:** A small amount of the powdered sample is introduced into a thin-walled capillary tube, which is sealed at one end. The tube is tapped gently to compact the sample to a height of a few millimeters.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, adjacent to a calibrated thermometer.
- **Heating and Observation:** The apparatus is heated slowly and steadily, typically at a rate of about 2°C per minute when approaching the expected melting point.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is reported as the melting point. Modern digital instruments can automate the heating and recording process.

Solubility Determination

Solubility tests provide valuable information about the polarity and functional groups present in a molecule.

Methodology:

- **General Solubility:** A small, pre-weighed amount of 2-Bromo-3-hydroxypyridine (e.g., 25 mg) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., 0.75 mL of water, ethanol, or dichloromethane) is added in portions.
- **Mixing:** After each addition, the test tube is shaken vigorously for a set period (e.g., 60 seconds) to facilitate dissolution.
- **Observation:** The mixture is visually inspected to determine if the compound has completely dissolved. The substance is classified as soluble, partially soluble, or insoluble.
- **Acid/Base Solubility:** To assess the acidic or basic nature of the compound, the same procedure is repeated using 5% aqueous solutions of sodium hydroxide (NaOH) and

hydrochloric acid (HCl). Solubility in aqueous base suggests an acidic functional group, while solubility in aqueous acid indicates a basic functional group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of a compound. For 2-Bromo-3-hydroxypyridine, ^1H NMR provides information about the hydrogen atoms on the pyridine ring.

Methodology:

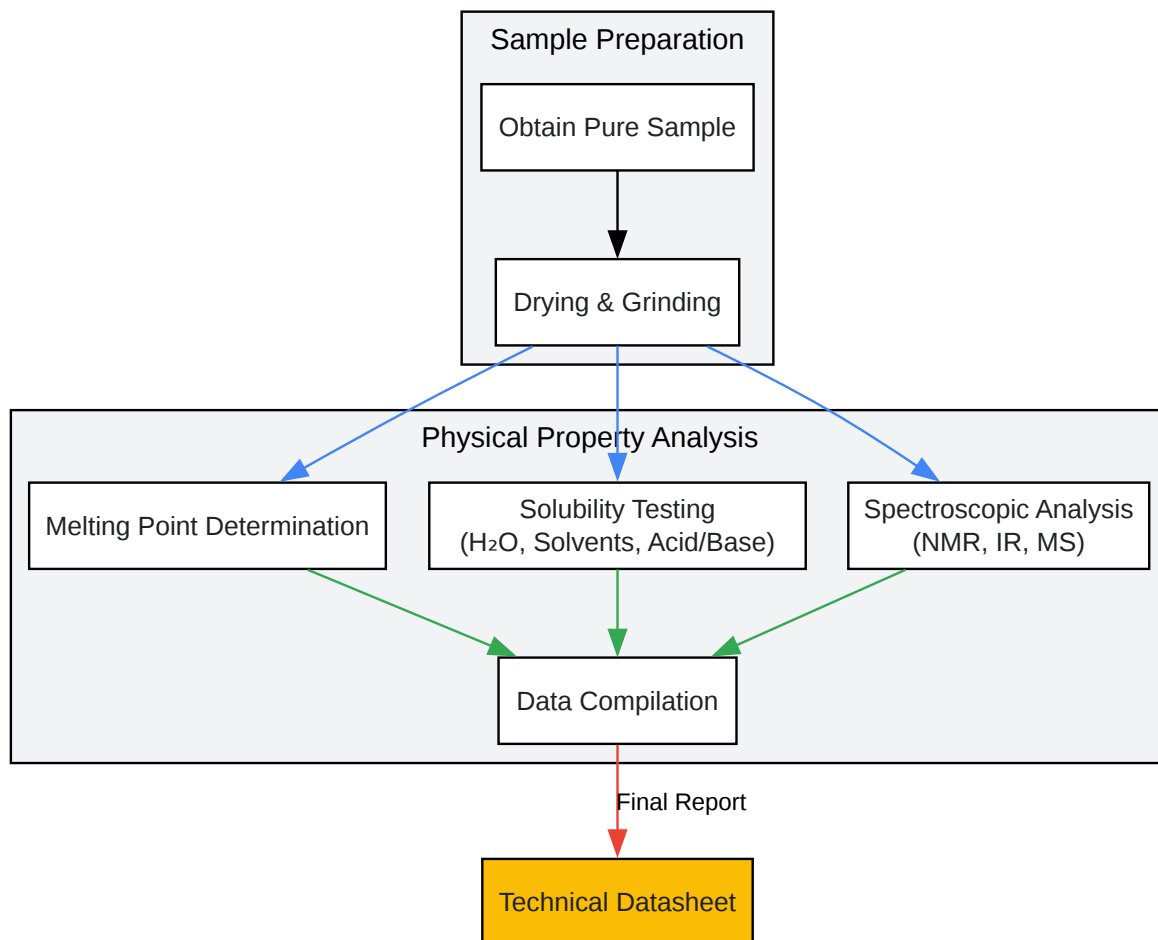
- **Sample Preparation:** Approximately 5-25 mg of 2-Bromo-3-hydroxypyridine is dissolved in a suitable deuterated solvent (e.g., 0.7 mL of DMSO- d_6 , as indicated by spectral data) in a clean NMR tube.
- **Filtration:** To ensure magnetic field homogeneity and obtain a high-quality spectrum, the solution is filtered through a small plug of glass wool in a Pasteur pipette directly into the NMR tube to remove any suspended solid particles.
- **Data Acquisition:** The NMR tube is placed in the spectrometer. The experiment (e.g., ^1H NMR) is set up, and the data is acquired. For less sensitive nuclei like ^{13}C , a more concentrated solution and longer acquisition times are typically required.
- **Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed and processed to yield the final NMR spectrum. Chemical shifts are typically referenced to the residual solvent signal.

Visualizations

Diagrams created using the DOT language provide clear visual representations of workflows and chemical principles.

Experimental Workflow for Physical Characterization

The following diagram outlines a typical workflow for determining the physical properties of a chemical compound like 2-Bromo-3-hydroxypyridine.

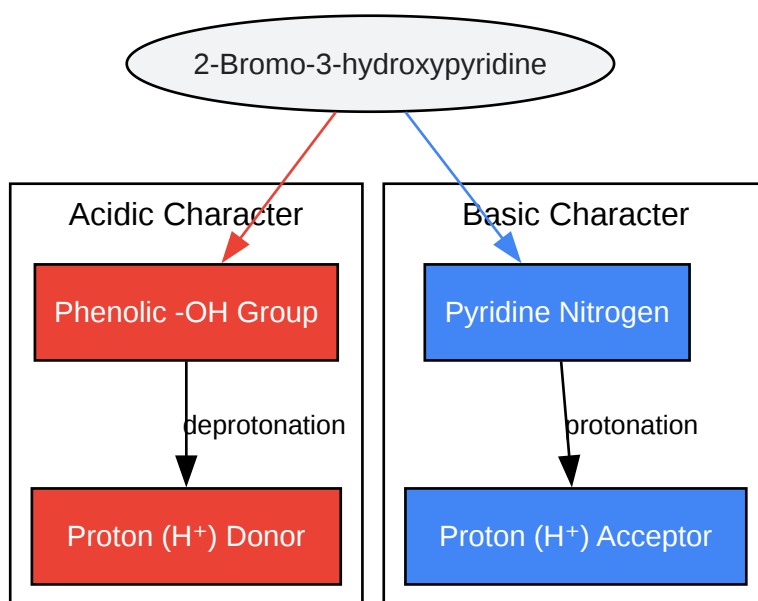


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Workflow for the physical characterization of a chemical compound.

Acid-Base Properties of 2-Bromo-3-hydroxypyridine

This diagram illustrates the dual acidic and basic nature of 2-Bromo-3-hydroxypyridine, a key aspect of its chemical reactivity. The phenolic hydroxyl group can donate a proton (acting as an acid), while the lone pair of electrons on the pyridine nitrogen atom can accept a proton (acting as a base).



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Acid-base characteristics of 2-Bromo-3-hydroxypyridine.

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